

# Application Notes and Protocols for Mechanochemical Extraction of Gardenia Yellow

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## Compound of Interest

Compound Name: *Gardenia yellow*

Cat. No.: *B7888137*

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These application notes provide a detailed overview and protocols for the selective extraction of **Gardenia yellow** from *Gardenia jasminoides* Ellis fruit using mechanochemical methods. This approach offers a rapid, efficient, and environmentally friendly alternative to traditional extraction techniques.

## Introduction

**Gardenia yellow** is a natural colorant rich in bioactive compounds, primarily crocins (carotenoids) and geniposide (an iridoid).[1][2] These constituents contribute to its antioxidant, anti-inflammatory, and neuroprotective properties, making it a valuable ingredient for the pharmaceutical and nutraceutical industries.[1][3][4] Mechanochemical extraction, a green chemistry technique, utilizes mechanical energy, often through ball milling, to enhance extraction efficiency, reduce solvent consumption, and shorten processing times.[5][6]

## Data Presentation

The following tables summarize the quantitative data from key studies on the mechanochemical extraction of **Gardenia yellow**, providing a clear comparison of different methodologies and their outcomes.

Table 1: Mechanochemical Extraction of **Gardenia Yellow** with Activated Carbon[5]

Parameter	Condition	Yield of Gardenia Yellow (%)	Yield of Geniposide in Water (%)
Ball-Milling			
Milling Aid	30% (w/w) Activated Carbon	1.45 ± 0.108	85 (total)
Rotation Speed	200 rpm		
Milling Time	5 min		
Powder-to-Ball Ratio	1:5 (w/w)		
Water Extraction			
Liquid-to-Solid Ratio	10:1 (v/w)		
Temperature	20 °C		
Extraction Time	5 min		
Ethanol Extraction			
Solvent	80% Ethanol with 1% Tween 20		
Liquid-to-Solid Ratio	5:1 (v/w)		
Temperature	75 °C		
Extraction Time	5 min		

Table 2: Mechanochemical-Assisted Extraction of **Gardenia Yellow** Pigment with Sodium Carbonate<sup>[6]</sup>

Parameter	Condition	Yield of Gardenia Yellow Pigment (%)
Milling		
Milling Aid	10% (w/w) Na <sub>2</sub> CO <sub>3</sub>	9.77
Milling Time	6 min	
Solvent Extraction		
Solvent-to-Solid Ratio	15:1 (mL/g)	

## Experimental Protocols

The following are detailed protocols for the mechanochemical extraction of **Gardenia yellow** based on published research.

### Protocol 1: Selective Extraction of Gardenia Yellow and Geniposide using Activated Carbon[5]

Objective: To selectively extract geniposide and then **Gardenia yellow** from Gardenia jasminoides fruit powder using a mechanochemical method with activated carbon.

Materials and Equipment:

- Dried Gardenia jasminoides fruit, powdered
- Activated carbon
- Planetary ball mill
- Milling jars and balls
- Deionized water
- 80% Ethanol solution
- Tween 20

- Filtration apparatus
- Rotary evaporator
- Drying oven

#### Procedure:

- Preparation of the Milling Mixture:
  - Combine the powdered *Gardenia jasminoides* fruit with 30% (w/w) activated carbon.
- Ball-Milling:
  - Place the mixture into a planetary ball mill.
  - Set the powder-to-ball weight ratio to 1:5.
  - Mill the mixture at 200 rpm for 5 minutes.
- Water Extraction of Geniposide:
  - Transfer the milled mixture to an extraction vessel.
  - Add deionized water at a liquid-to-solid ratio of 10:1 (v/w).
  - Stir the suspension at 20°C for 5 minutes.
  - Separate the solid residue by filtration. The filtrate contains the majority of the geniposide.
  - Dry the solid residue completely at 45°C.
- Ethanol Extraction of **Gardenia Yellow**:
  - Transfer the dried residue to a clean extraction vessel.
  - Prepare an extraction solvent of 80% ethanol containing 1% (w/w) Tween 20.
  - Add the solvent to the residue at a liquid-to-solid ratio of 5:1 (v/w).

- Heat the mixture to 75°C and maintain for 5 minutes with stirring.
- Filter the mixture to obtain the **Gardenia yellow** extract.
- Post-Extraction Processing:
  - The solvent from the **Gardenia yellow** extract can be removed using a rotary evaporator to yield the concentrated pigment.

## Protocol 2: Mechanochemical-Assisted Extraction of Gardenia Yellow Pigment using Sodium Carbonate[6]

Objective: To extract **Gardenia yellow** pigment from *Gardenia jasminoides* Ellis using a mechanochemical-assisted method with sodium carbonate.

Materials and Equipment:

- Dried *Gardenia jasminoides* Ellis fruit, powdered
- Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ )
- Milling apparatus
- Extraction solvent (e.g., ethanol-water mixture)
- Filtration apparatus
- Rotary evaporator

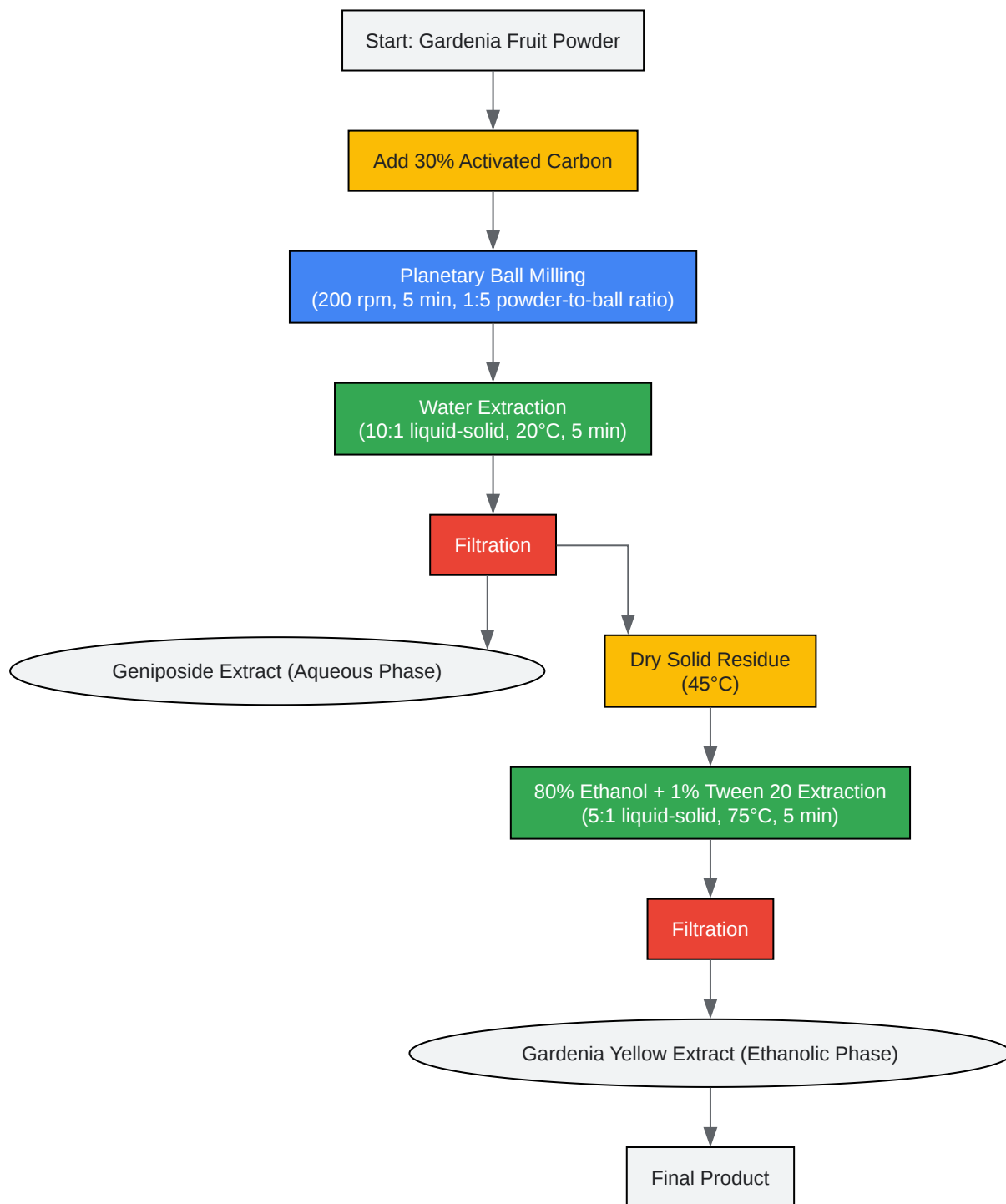
Procedure:

- Preparation of the Milling Mixture:
  - Mix the powdered *Gardenia jasminoides* Ellis fruit with 10% (w/w)  $\text{Na}_2\text{CO}_3$ .
- Milling:
  - Mill the mixture for 6 minutes.

- Solvent Extraction:
  - Transfer the milled powder to an extraction vessel.
  - Add the extraction solvent at a solvent-to-solid ratio of 15:1 (mL/g).
  - Perform the extraction under appropriate temperature and time conditions as optimized for the specific solvent system.
- Post-Extraction Processing:
  - Separate the solid residue from the extract by filtration.
  - Concentrate the extract using a rotary evaporator to obtain the **Gardenia yellow** pigment.

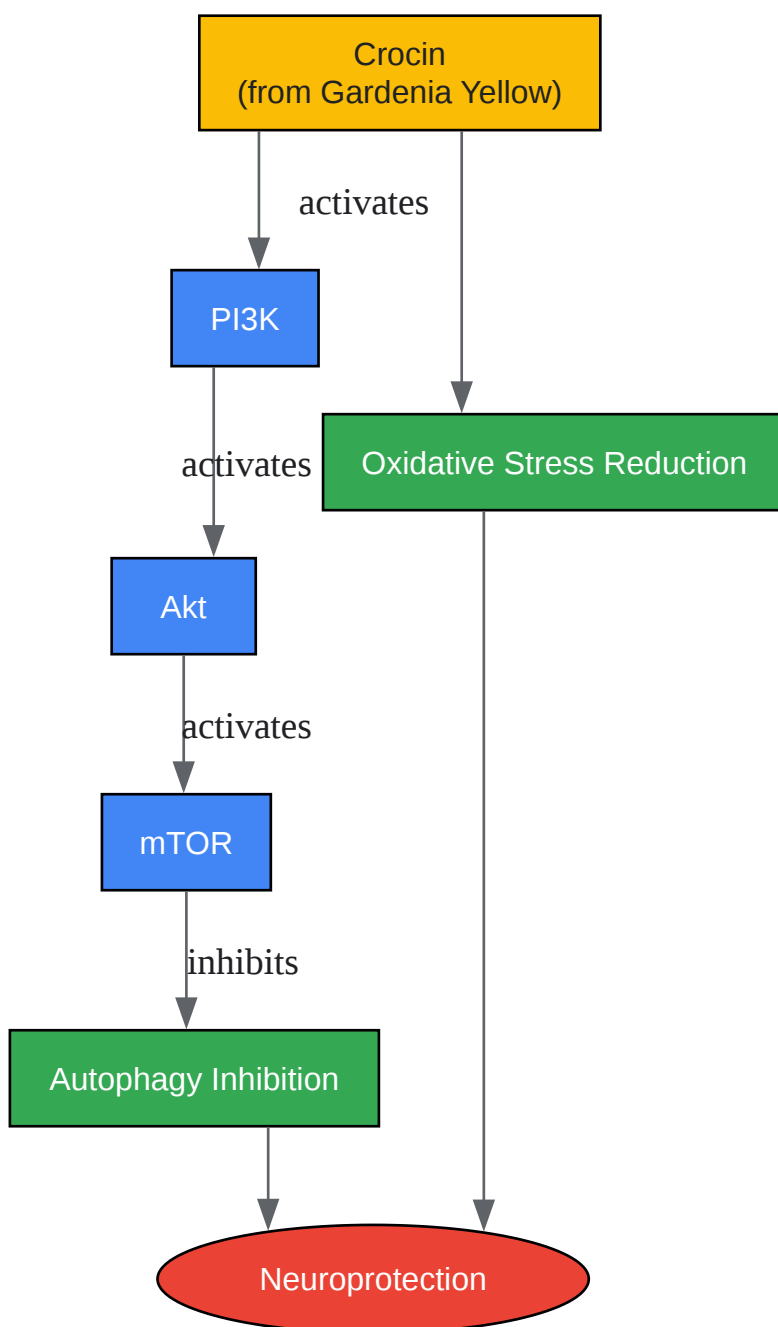
## Visualizations

The following diagrams illustrate the experimental workflow for the selective mechanochemical extraction of **Gardenia yellow** and a key signaling pathway associated with its neuroprotective effects.



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Caption: Workflow for selective mechanochemical extraction.



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Caption: Neuroprotective signaling pathway of Crocin.

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